

preparing AM-2099 stock solutions for experiments

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Compound of Interest

Compound Name: AM-2099

Cat. No.: B15586077

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Application Notes and Protocols for AM-2099

For Researchers, Scientists, and Drug Development Professionals

Introduction

AM-2099 is a potent and selective inhibitor of the voltage-gated sodium channel Nav1.7, with an IC₅₀ of 0.16 μ M for human Nav1.7.^{[1][2]} This characteristic makes it a valuable tool for research in pain, inflammation, and other neurological disorders where Nav1.7 plays a crucial role. These application notes provide detailed protocols for the preparation of **AM-2099** stock solutions for use in various experimental settings.

Chemical Properties and Storage

A summary of the key chemical properties and recommended storage conditions for **AM-2099** is provided in the table below.

Property	Value
Molecular Weight	466.46 g/mol [1][2]
Formula	C ₁₉ H ₁₃ F ₃ N ₄ O ₃ S ₂ [1][2]
CAS Number	1443373-17-8[1]
Appearance	White to off-white solid[1]
Solubility	DMSO: ≥ 150 mg/mL (321.57 mM)[1][2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years[1][2]
Storage (In Solvent)	-80°C for 2 years; -20°C for 1 year[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Primary Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AM-2099** in dimethyl sulfoxide (DMSO).

Materials:

- **AM-2099** powder
- Anhydrous or newly opened DMSO
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate: Allow the vial of **AM-2099** powder to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation of moisture.[3]

- **Weighing:** Accurately weigh the desired amount of **AM-2099** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.66 mg of **AM-2099**.
- **Dissolution:** Add the appropriate volume of DMSO to the **AM-2099** powder. For a 10 mM solution, add 1 mL of DMSO for every 4.66 mg of **AM-2099**.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[1]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.^[1] Store the aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.^[1]

Protocol 2: Preparation of Aqueous Working Solutions for In Vitro Experiments

This protocol describes the dilution of the primary DMSO stock solution to prepare aqueous working solutions for cell-based assays.

Materials:

- 10 mM **AM-2099** primary stock solution in DMSO
- Appropriate aqueous buffer or cell culture medium (e.g., PBS, DMEM)
- Sterile microcentrifuge tubes

Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM **AM-2099** primary stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the primary stock solution with the desired aqueous buffer or cell culture medium to achieve the final working concentration. It is recommended to keep the final DMSO concentration in the working solution below 0.1% to minimize solvent-induced artifacts.

- Mixing: Gently mix the working solution by pipetting or brief vortexing.
- Use: Use the freshly prepared working solution immediately for your experiments. It is not recommended to store aqueous working solutions for long periods.

Protocol 3: Preparation of a Formulation for In Vivo Studies

This protocol provides an example of a vehicle formulation for the oral administration of **AM-2099** in mice, based on available data.[\[4\]](#)

Materials:

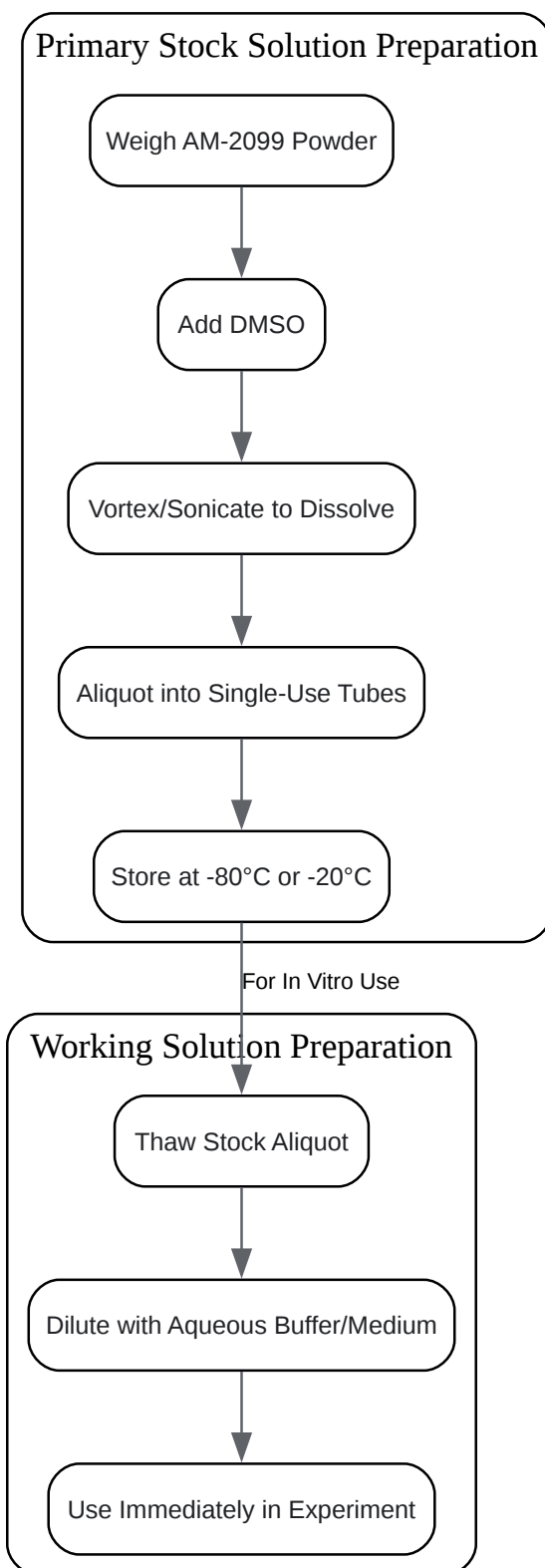
- **AM-2099** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)

Procedure:

- Prepare a Concentrated DMSO Stock: Prepare a concentrated stock of **AM-2099** in DMSO (e.g., 25 mg/mL).
- Vehicle Preparation: In a sterile tube, add the solvents in the following order and ratios:
 - 10% DMSO (from the concentrated **AM-2099** stock)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline

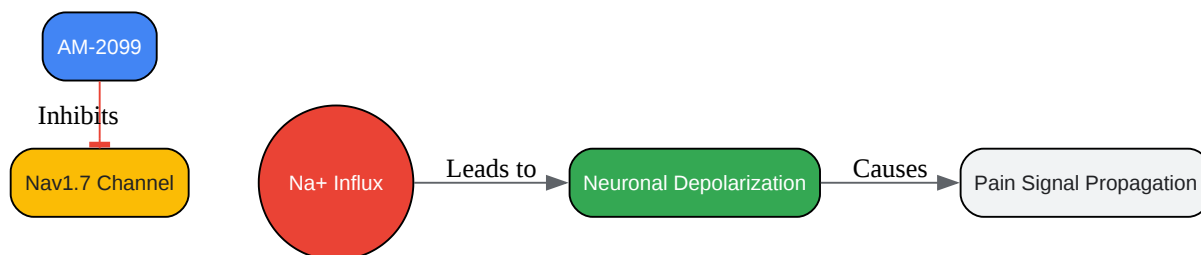
- **Mixing:** Add each solvent one by one and mix thoroughly after each addition to ensure a clear solution. For example, to prepare 1 mL of the final formulation, add 400 μ L of PEG300 to 100 μ L of the 25 mg/mL **AM-2099** in DMSO stock and mix well. Then add 50 μ L of Tween-80, mix, and finally add 450 μ L of saline to bring the total volume to 1 mL.
- **Administration:** The resulting solution will have an **AM-2099** concentration of 2.5 mg/mL. This formulation should be prepared fresh on the day of use for in vivo experiments.^[1]

Visualizations



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Caption: Workflow for preparing **AM-2099** stock and working solutions.



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Caption: Simplified signaling pathway of **AM-2099** action.

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